

Essential Safety and Operational Guide for Handling 3,4-Dimethoxybenzoic Acid

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Compound of Interest

Compound Name: 3,4-Dimethoxybenzoic Acid

CAS No.: 19930-70-2

Cat. No.: B1166140

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This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **3,4-Dimethoxybenzoic Acid** (also known as Veratric Acid). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and mitigate risks.

Hazard Identification and Personal Protective Equipment (PPE)

3,4-Dimethoxybenzoic Acid is classified as a hazardous substance that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Adherence to the following PPE guidelines is mandatory to minimize exposure.

PPE Category	Recommended Equipment	Specifications & Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[3]	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. Protects against dust particles and potential splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves.	Tested according to EN 374. Nitrile gloves are a suitable option. Inspect gloves for integrity before each use to prevent skin contact and irritation.[3][5]
Body Protection	Laboratory coat or chemical-resistant clothing.	Provides a barrier to prevent skin exposure from accidental spills.[1]
Respiratory Protection	NIOSH/MSHA approved respirator.	Required when dust formation is likely or if ventilation is inadequate. A dust mask (e.g., N95) or a particulate filter respirator (e.g., P2) is recommended.[1][3][6]

Safe Handling and Operational Plan

Proper handling procedures are critical to minimize risk. Always work in a well-ventilated area, such as a designated chemical fume hood.[3][5]

Procedural Steps for Handling:

- Preparation: Before starting work, ensure all necessary PPE is donned correctly. Confirm that safety showers and eyewash stations are unobstructed and accessible.[1]
- Handling: Avoid all direct contact with the substance.[3] Prevent the formation of dust and aerosols during weighing and transferring.[1][3] Use equipment and techniques that minimize

dust generation.

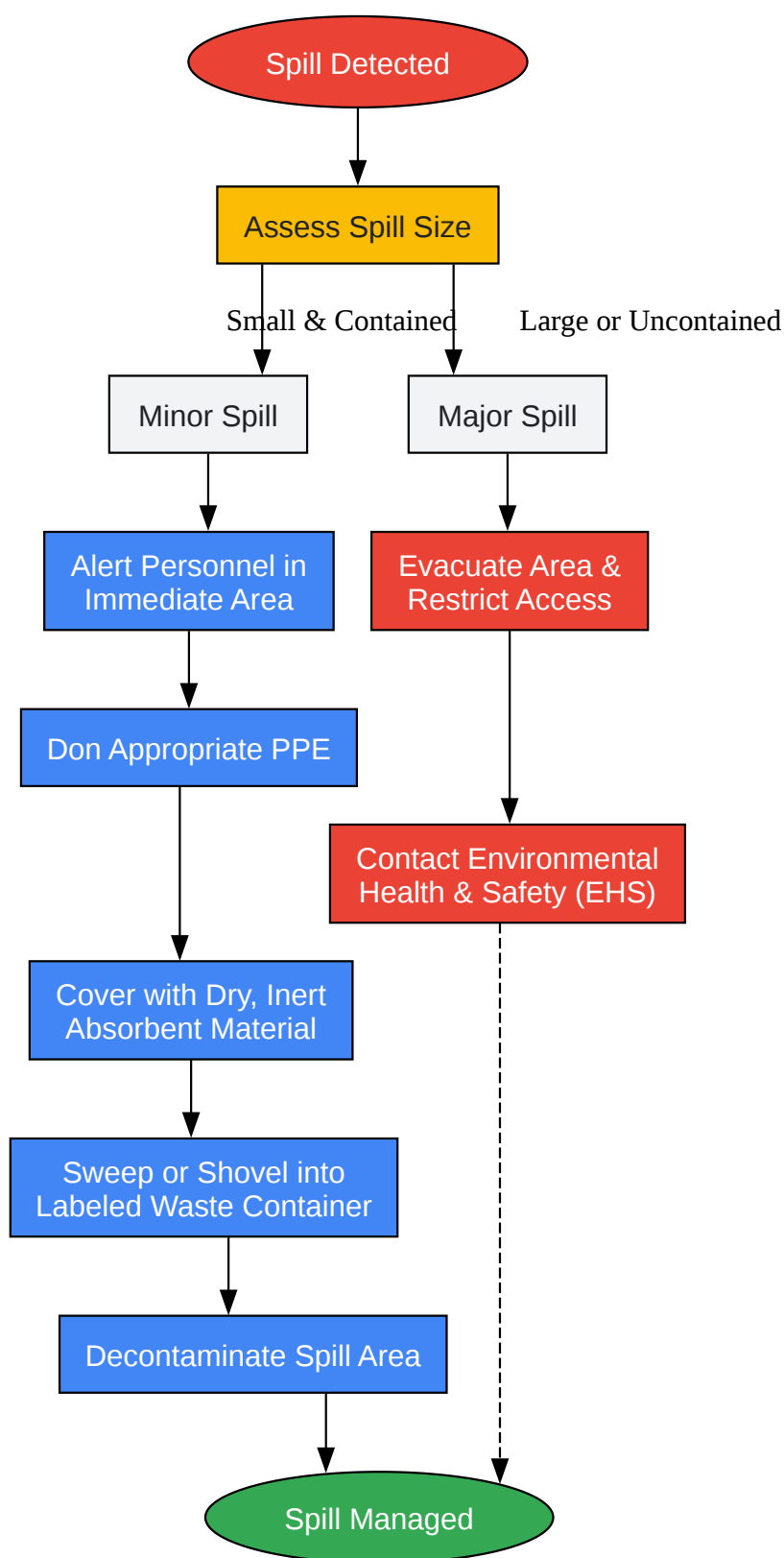
- Hygiene: Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled. Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[3\]](#)

Storage Plan:

- Store in a cool, dry, and well-ventilated area with a recommended temperature between 15–25 °C.[\[3\]](#)
- Keep containers tightly sealed and clearly labeled.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing and reducing agents.[\[1\]](#)[\[7\]](#)

Spill Management Protocol

In the event of a spill, prompt and appropriate action is crucial. The following workflow outlines the necessary steps.



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Caption: Workflow for managing a **3,4-Dimethoxybenzoic Acid** spill.

Disposal Plan

3,4-Dimethoxybenzoic Acid and its container must be disposed of as hazardous waste.[3]

Adhere strictly to local, regional, and national regulations.

- Solid Waste: Collect unused or contaminated solid **3,4-Dimethoxybenzoic Acid** in a designated, clearly labeled, and sealed container for hazardous waste.
- Contaminated Materials: Any items grossly contaminated, such as weighing paper, gloves, or cleaning materials, must also be placed in the hazardous waste container.[8]
- Prohibition: Do not empty into drains or release into the environment.[1][3][7]
- Vendor: Arrange for disposal through a licensed and approved waste disposal contractor.

Quantitative Data Summary

The following table summarizes key quantitative and physical data for **3,4-Dimethoxybenzoic Acid**.

Property	Value
CAS Number	93-07-2[1][2][3]
Molecular Formula	C ₉ H ₁₀ O ₄ [7][9]
Molecular Weight	182.17 g/mol [9][10]
Physical State	Crystalline Powder[7]
Appearance	Almost white to beige[7]
Melting Point	179 - 182 °C[7][9]
Solubility	Slightly soluble in water.[7]
Toxicity (LD50)	Intraperitoneal (mouse): >800 mg/kg[7]

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